

Application of Tricosane in Electronic Cooling Technologies: Application Notes and Protocols

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Compound of Interest

Compound Name: Tricosane

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Introduction

As electronic devices continue to shrink in size while increasing in power density, effective thermal management has become a critical factor in ensuring their reliability and performance. Traditional cooling methods are often reaching their limits, paving the way for innovative solutions like phase change materials (PCMs). **Tricosane**, a paraffin hydrocarbon, presents itself as a promising candidate for passive electronic cooling due to its suitable melting point and high latent heat of fusion. When an electronic component's temperature rises to the melting point of **tricosane**, the PCM absorbs a significant amount of thermal energy as it transitions from a solid to a liquid state, thereby maintaining a relatively constant temperature. This process of latent heat storage provides a buffer against temperature spikes, protecting sensitive electronic components.^{[1][2][3]}

This document provides detailed application notes and experimental protocols for the utilization of **tricosane** and its nanocomposites in electronic cooling technologies.

Data Presentation

Thermophysical Properties of Tricosane

The following table summarizes the key thermophysical properties of n-**Tricosane**, which are crucial for its application as a PCM in electronic cooling.

Property	Value	Unit	Source
CAS Number	638-67-5	-	[4]
Molecular Formula	C ₂₃ H ₄₈	-	[5]
Molecular Weight	324.6272	g/mol	[5]
Melting Point	47 - 50	°C	[6]
Boiling Point	380	°C	[6]
Latent Heat of Fusion	244.3	kJ/kg	
Thermal Conductivity (Solid)	~0.2	W/m·K	
Density (Solid)	~880	kg/m ³	[7]
Density (Liquid)	~770	kg/m ³	[7]

Performance of Tricosane-Based PCMs in Electronic Cooling

The thermal performance of pure **tricosane** and **tricosane** enhanced with Aluminum Oxide (Al₂O₃) nanoparticles has been evaluated in experimental setups simulating electronic device cooling. The data below, derived from studies on heat pipe-based thermal energy storage, demonstrates the impact of nanoparticle additives on the cooling efficiency.

Heat Input (W)	Cooling Material	Evaporator Temperature (°C) - Experimental	Evaporator Temperature (°C) - Numerical
13	Without PCM	84	79
13	Tricosane	72.1	69.9
13	Tricosane + 0.5% Al ₂ O ₃	69.7	67.3
13	Tricosane + 1% Al ₂ O ₃	65.6	63.2
13	Tricosane + 2% Al ₂ O ₃	66.3	64.2
18	Without PCM	97.2	96
18	Tricosane	83	81
18	Tricosane + 0.5% Al ₂ O ₃	76	74
18	Tricosane + 1% Al ₂ O ₃	73.6	70
18	Tricosane + 2% Al ₂ O ₃	75.4	72
23	Without PCM	107.2	106
23	Tricosane	90.2	89
23	Tricosane + 0.5% Al ₂ O ₃	82.2	81
23	Tricosane + 1% Al ₂ O ₃	80.7	76.1
23	Tricosane + 2% Al ₂ O ₃	81.6	77

Data sourced from experimental and numerical investigations on Al₂O₃–**Tricosane** based heat pipe thermal energy storage.

Experimental Protocols

Protocol 1: Preparation of Tricosane-Al₂O₃ Nanocomposite PCM

This protocol details the steps for preparing a **tricosane**-based phase change material enhanced with Al₂O₃ nanoparticles to improve its thermal conductivity.

Materials:

- n-**Tricosane** (C₂₃H₄₈), >99% purity
- Aluminum oxide (Al₂O₃) nanoparticles (average particle size <50 nm)
- Deionized water
- Ethanol (for pre-wetting, if nanoparticles are hydrophobic)

Equipment:

- Beaker
- Magnetic stirrer with heating mantle
- Ultrasonic bath or probe sonicator
- Analytical balance
- Spatula
- Glass vials

Procedure:

- **Weighing:** Accurately weigh the required amounts of n-**tricosane** and Al₂O₃ nanoparticles to achieve the desired volume fractions (e.g., 0.5%, 1%, 2%).
- **Melting of Tricosane:** Place the weighed **tricosane** in a beaker and heat it on a magnetic stirrer with a heating mantle to a temperature approximately 10-15°C above its melting point (around 60-65°C). Stir gently until all the **tricosane** has melted into a clear liquid.

- Nanoparticle Dispersion (Pre-wetting - Optional): If the Al_2O_3 nanoparticles are hydrophobic, pre-wet them by making a thick paste with a small amount of ethanol before adding them to the molten **tricosane**. This helps in achieving a more uniform dispersion.
- Addition of Nanoparticles: Slowly add the weighed Al_2O_3 nanoparticles to the molten **tricosane** while continuously stirring.
- Ultrasonication: To ensure a stable and uniform dispersion of the nanoparticles and to break down any agglomerates, subject the mixture to ultrasonication.^{[8][9]}
 - Ultrasonic Bath: Place the beaker containing the mixture in an ultrasonic bath for 30-60 minutes.
 - Probe Sonicator: For a more effective dispersion, use a probe sonicator. Insert the probe into the mixture and sonicate for 15-30 minutes. The sonication should be performed in pulses (e.g., 10 seconds on, 5 seconds off) to prevent excessive heating of the sample.
- Cooling and Solidification: After ultrasonication, allow the nanocomposite PCM to cool down to room temperature while stirring gently. The final product will be a solid nanocomposite.

Protocol 2: Thermal Performance Testing of Tricosane-Based PCM in a Simulated Electronic Cooling Setup

This protocol outlines a general procedure for evaluating the thermal performance of the prepared **tricosane**-based PCM in a laboratory setting that mimics an electronic cooling application.

Materials:

- Prepared **tricosane** or **tricosane**- Al_2O_3 nanocomposite PCM
- Heat sink (e.g., aluminum with a cavity for the PCM)
- Cartridge heater or a power resistor to simulate a heat source
- Thermocouples (K-type or T-type)

- Data acquisition system
- DC power supply
- Insulating material (e.g., fiberglass wool)

Equipment:

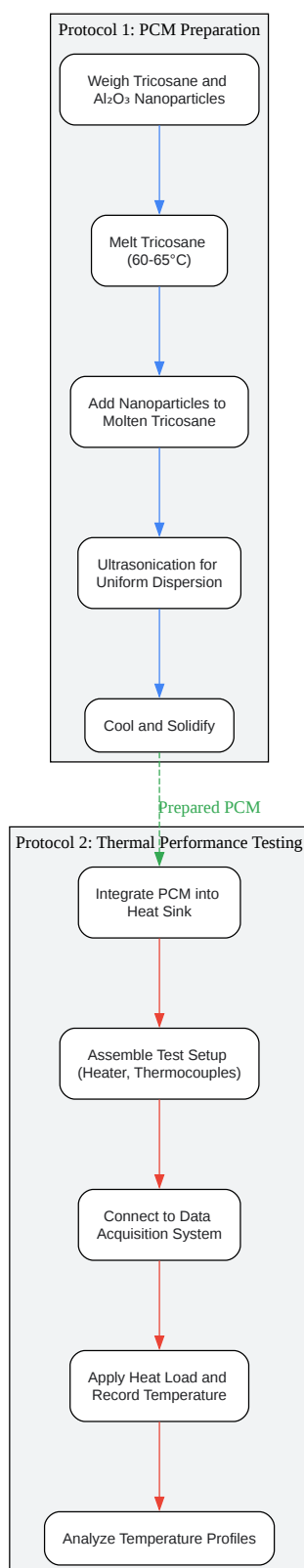
- Test chamber or an enclosure to minimize external convective effects
- Thermal interface material (TIM)

Procedure:

- PCM Integration: Melt the prepared PCM and pour it into the cavity of the heat sink. Ensure there are no air gaps. Allow it to solidify completely at a controlled ambient temperature.
- Assembly of the Test Setup:
 - Attach the heater to the base of the heat sink using a thin layer of thermal interface material to ensure good thermal contact.
 - Place thermocouples at key locations: on the surface of the heater, at the base of the heat sink, and at various points within the PCM.
 - Insulate the entire setup, leaving the heat sink fins (if any) exposed to the ambient air for natural or forced convection, depending on the test conditions.
- Data Acquisition Setup: Connect all thermocouples to the data acquisition system to record the temperature at regular intervals (e.g., every 1-5 seconds).
- Experimental Run:
 - Allow the entire setup to reach thermal equilibrium at the ambient temperature.
 - Turn on the DC power supply to provide a constant heat load to the heater (e.g., 13W, 18W, 23W).

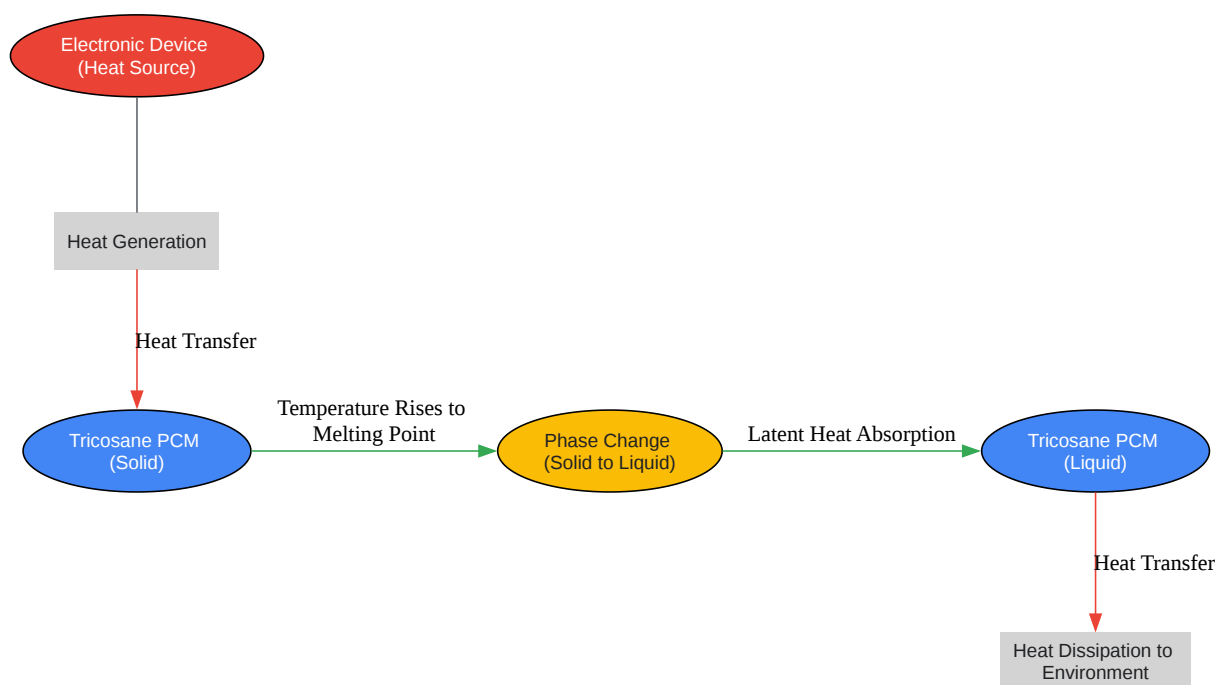
- Record the temperature at all thermocouple locations until the system reaches a steady state or the PCM has completely melted.
- Turn off the power supply and continue recording the temperature during the cooling (solidification) phase.
- Data Analysis: Plot the temperature profiles over time for the different locations. Analyze the time taken for the heater temperature to reach a certain set point, the duration for which the temperature is maintained during the phase change, and the overall heat dissipation performance.

Mandatory Visualization



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Caption: Experimental workflow for PCM preparation and thermal testing.



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Caption: Heat transfer mechanism in a **tricosane** PCM-based cooling system.

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References

- 1. coolingindia.in [coolingindia.in]
- 2. thermtest.com [thermtest.com]
- 3. Thermal Management of Electronic Equipment using Phase Change Materials (PCMs) | Electronics Cooling [electronics-cooling.com]
- 4. Tricosane [webbook.nist.gov]
- 5. Tricosane [webbook.nist.gov]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. mdpi.com [mdpi.com]
- 8. hielscher.com [hielscher.com]
- 9. sonicator.com [sonicator.com]
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